

# Essential Safety and Logistics for Handling 1-Isopropylazulene

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## Compound of Interest

Compound Name: 1-Isopropylazulene

Cat. No.: B15203073

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for the handling of **1-Isopropylazulene**, also commonly known as Guaiazulene. The following procedural guidance outlines operational and disposal plans to facilitate safe laboratory practices.

## Hazard Identification and Personal Protective Equipment

**1-Isopropylazulene** is a dark blue crystalline solid that may cause skin, eye, and respiratory tract irritation.<sup>[1]</sup> It is harmful if swallowed.<sup>[1]</sup> Therefore, adherence to proper personal protective equipment (PPE) protocols is critical.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield used in combination with safety glasses.	Protects against splashes and airborne particles.
Hand Protection	Viton/Butyl gloves are recommended for prolonged contact or immersion. For incidental contact, nitrile gloves may be used but should be changed immediately upon contamination.	1-Isopropylazulene is an aromatic hydrocarbon. Nitrile gloves offer poor resistance to aromatic hydrocarbons, while Viton/Butyl gloves provide excellent resistance to this chemical class. <a href="#">[2]</a> <a href="#">[3]</a>
Body Protection	A laboratory coat should be worn at all times.	Protects skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.	Minimizes inhalation of airborne particles. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1-Isopropylazulene** will minimize exposure risks and ensure the integrity of experimental procedures.

- Preparation:
  - Ensure a safety shower and eyewash station are readily accessible.[\[1\]](#)
  - Work in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
  - Gather all necessary PPE and handling equipment before starting.
  - Have spill cleanup materials readily available.
- Handling:

- Avoid all personal contact with the chemical, including inhalation of dust.[4]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed when not in use.[1]
- Minimize dust generation.[1]
- Storage:
  - Store in a cool, dry, and well-ventilated area.[1]
  - Keep away from incompatible materials such as strong oxidizing agents.[1]
  - Store in the original, clearly labeled container.

## Disposal Plan: Waste Management Protocol

Proper disposal of **1-Isopropylazulene** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
  - Dispose of solid **1-Isopropylazulene** in its original container if possible.[5]
  - The container must be clearly labeled as "Hazardous Waste" and include the chemical name.[6][7]
  - Do not mix with other waste types.[5]
  - Store waste containers in a designated, secure area away from incompatible materials.[8]
- Contaminated Materials:
  - Any materials, such as gloves or absorbent pads, that come into contact with **1-Isopropylazulene** should be disposed of as solid hazardous waste.[9]
  - Place these materials in a sealed and clearly labeled waste container.

- Empty Containers:
  - The first rinse of an empty container must be collected and disposed of as liquid hazardous waste.[8]
  - After a thorough triple rinse, and once completely dry, the container's label should be defaced or removed before disposal as regular solid waste.[8]

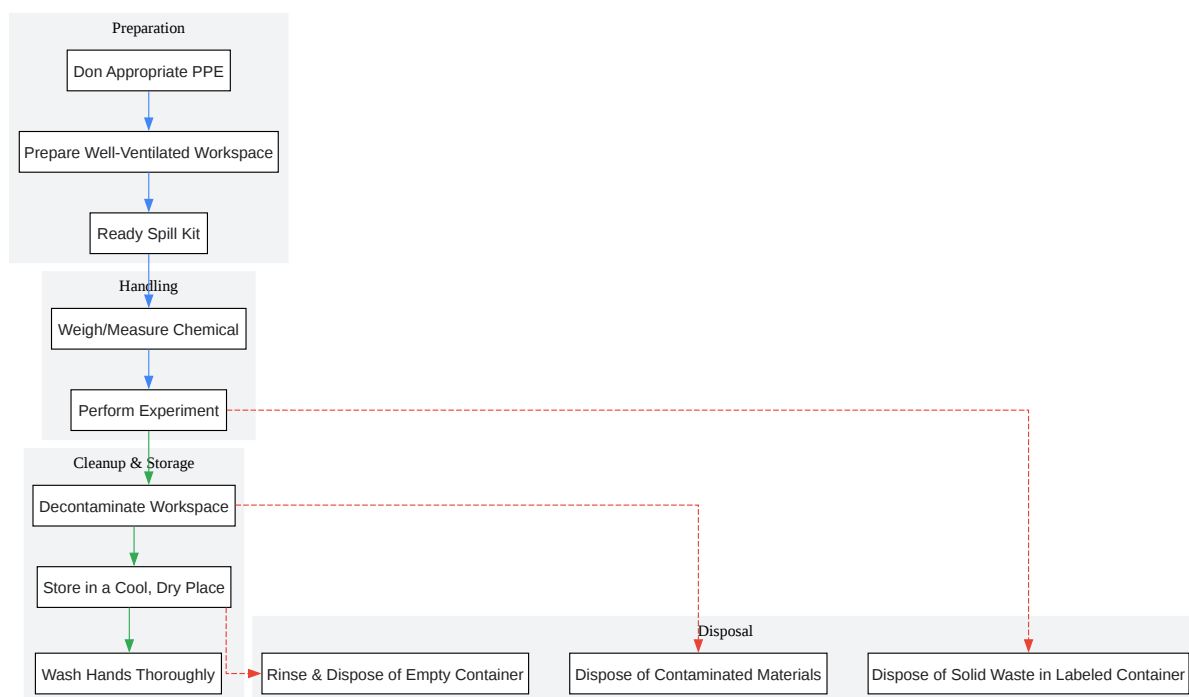
## Quantitative Data

The following table summarizes key quantitative data for **1-Isopropylazulene** (Guaiazulene).

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>18</sub>	[10]
Molecular Weight	198.30 g/mol	[10][11]
Appearance	Dark blue crystalline solid	[1][10]
Melting Point	31-33 °C (88-91 °F)	[10]
Boiling Point	153 °C (307 °F) at 7 mmHg	[10]

## Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-Isopropylazulene**.



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Caption: Safe handling workflow for **1-Isopropylazulene**.

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## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. What type of gloves protects your hands from hazardous chemicals? | Ansell USA [[ansell.com](http://ansell.com)]
- 3. [safety.fsu.edu](http://safety.fsu.edu) [[safety.fsu.edu](http://safety.fsu.edu)]
- 4. [datasheets.scbt.com](http://datasheets.scbt.com) [[datasheets.scbt.com](http://datasheets.scbt.com)]
- 5. How to Store and Dispose of Hazardous Chemical Waste [[blink.ucsd.edu](http://blink.ucsd.edu)]
- 6. [ehs.princeton.edu](http://ehs.princeton.edu) [[ehs.princeton.edu](http://ehs.princeton.edu)]
- 7. [chemistry.utoronto.ca](http://chemistry.utoronto.ca) [[chemistry.utoronto.ca](http://chemistry.utoronto.ca)]
- 8. Hazardous Waste Disposal Guide - Research Areas | Policies [[policies.dartmouth.edu](http://policies.dartmouth.edu)]
- 9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [[researchsafety.northwestern.edu](http://researchsafety.northwestern.edu)]
- 10. Guaiazulene - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 11. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
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